

Yaddle1 vs. Yoda1: A Comparative Guide to Piezo1 Activation Efficacy

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Compound of Interest

Compound Name: Yaddle1

Cat. No.: B15538307

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For researchers, scientists, and drug development professionals, the selection of appropriate chemical tools is paramount for elucidating the physiological roles of ion channels like Piezo1. This guide provides a comprehensive comparison of **Yaddle1** and Yoda1, two small-molecule agonists of the mechanosensitive Piezo1 channel, with a focus on their efficacy, mechanism of action, and experimental application.

Yoda1 has been a foundational tool for studying Piezo1, a mechanically activated ion channel critical in various physiological processes.^{[1][2]} However, its utility has been hampered by poor solubility.^[3] A newer agonist, **Yaddle1**, was developed to address this limitation, offering improved physicochemical properties and potent Piezo1 activation.^[3] This guide presents a detailed comparison of their performance based on available experimental data.

Quantitative Comparison of Piezo1 Agonist Efficacy

The potency of **Yaddle1** and Yoda1 in activating Piezo1 has been quantified across different cell types and experimental systems. The half-maximal effective concentration (EC₅₀) is a key metric for comparing their efficacy, with a lower EC₅₀ value indicating higher potency.

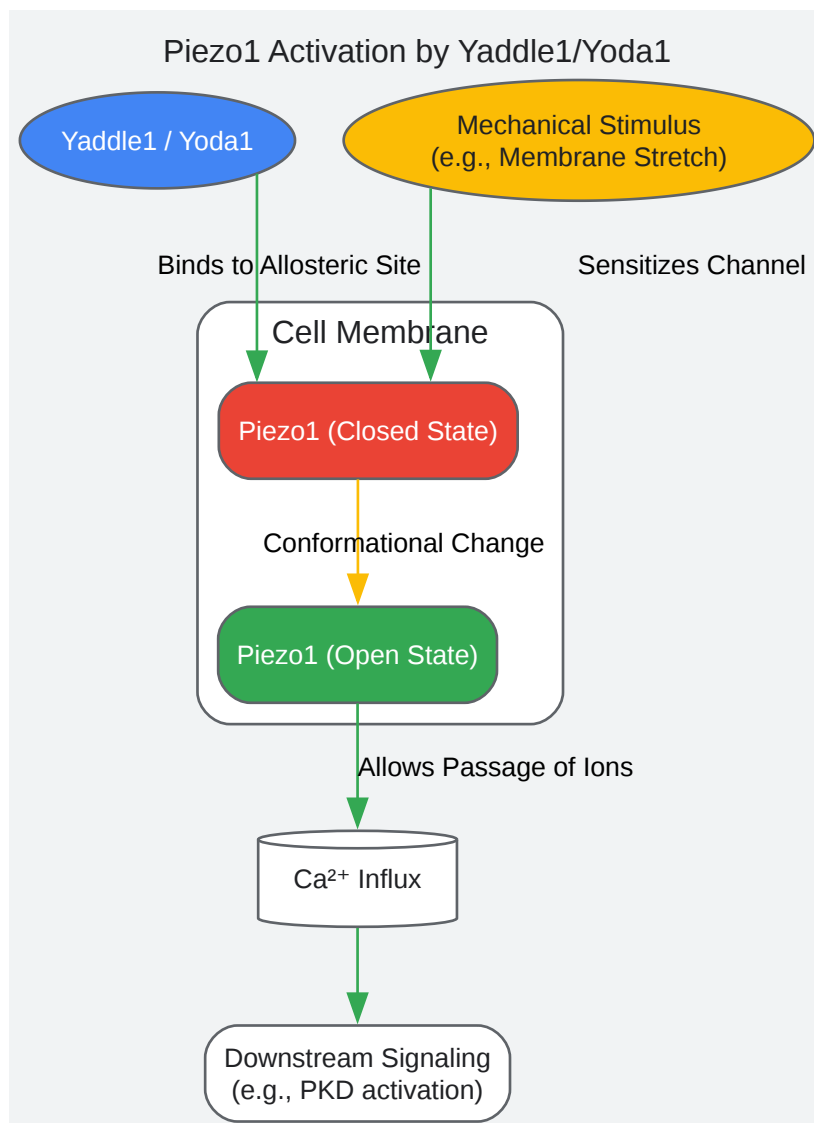
Compound	Cell Type	Experimental Assay	EC50 Value	Reference
Yaddle1	HEK293A cells expressing human Piezo1	Ca ²⁺ influx	0.4 μ M	[4]
Yoda1	HEK293T cells expressing mouse Piezo1	Ca ²⁺ influx	17.1 μ M	
Yoda1	HEK293T cells expressing human Piezo1	Ca ²⁺ influx	26.6 μ M	
Yoda1	Human Red Blood Cells	Patch Clamp	1.391 μ M	
Yoda1	MC3T3-E1 cells	Ca ²⁺ influx	0.16 μ M	

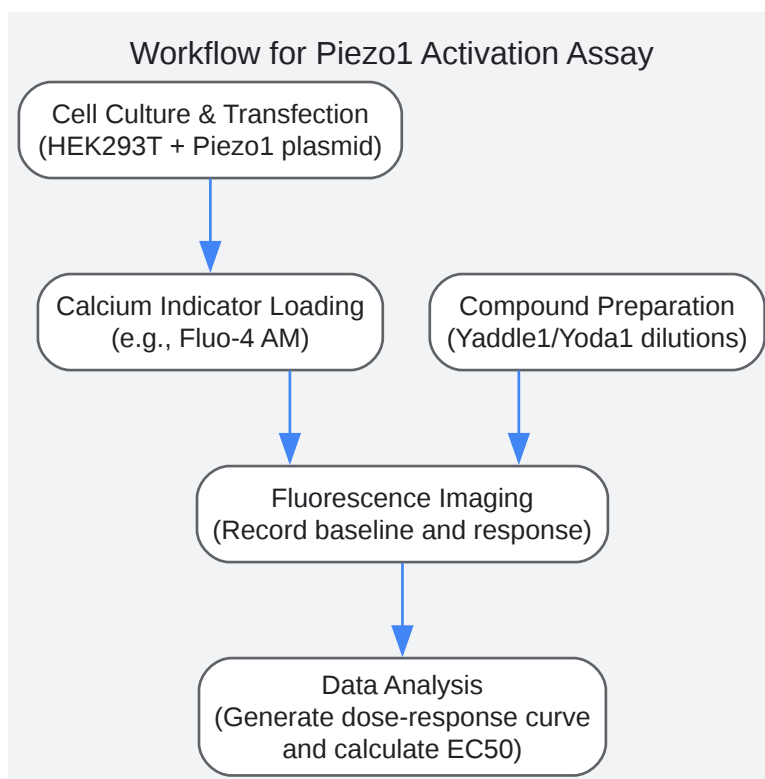
Note: EC50 values can vary depending on the specific experimental conditions, including cell line, expression level of Piezo1, and assay methodology.

A recent study directly comparing the two compounds highlighted that **Yaddle1** has a kinetic solubility approximately 10-fold better than Yoda1 at a physiological pH of 7.4 ($26.72 \pm 1.8 \mu\text{M}$ for **Yaddle1** vs. $1.22 \pm 0.11 \mu\text{M}$ for Yoda1). This improved solubility is a significant advantage for in vitro and potentially in vivo studies.

Mechanism of Action: A Molecular Wedge

Both **Yaddle1** and Yoda1 are thought to activate Piezo1 through a "molecular wedge" mechanism. Computational and experimental evidence suggests that Yoda1 binds to an allosteric site within the mechanosensory "blade" domain of the Piezo1 channel, approximately 40 Å away from the central pore. By inserting into this pocket, the agonist is proposed to facilitate the force-induced conformational changes that lead to channel opening, effectively lowering the mechanical threshold for activation. This mechanism suggests that these compounds act as gating modifiers, sensitizing the channel to mechanical stimuli.





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References

- 1. Chemical activation of the mechanotransduction channel Piezo1 | eLife [elifesciences.org]
- 2. Chemical activation of the mechanotransduction channel Piezo1 | eLife [elifesciences.org]
- 3. Exploring the Structural Attributes of Yoda1 for the Development of New-Generation Piezo1 Agonist Yaddle1 as a Vaccine Adjuvant Targeting Optimal T Cell Activation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medkoo.com [medkoo.com]
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